

Pyridone 6 stock solution preparation storage -20C

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Compound Focus: Pyridone 6

CAS No.: 457081-03-7

Cat. No.: S540721

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Chemical Profile and Stock Solution Preparation

The table below summarizes the fundamental chemical and storage information for **Pyridone 6**, which is crucial for handling and planning experiments.

Property	Detail
CAS Number	457081-03-7 [1] [2] [3]
Molecular Formula	C ₁₈ H ₁₆ FN ₃ O [1] [2]
Molecular Weight	309.34 g/mol [1] [2]
Appearance	Solid; Light brown to brown powder [1] [2]
Short-Term Storage	0°C to 4°C [2] [3]
Long-Term Storage	-20°C in a desiccated environment [2] [3]
Solubility	≥ 100 mg/mL in DMSO (approximately 323.27 mM) [1] [2]. Insoluble in water [2].

Protocol for Stock Solution Preparation & Storage

- **Preparation:** To prepare a 10 mM stock solution, add 323 µL of anhydrous DMSO directly to 1 mg of **Pyridone 6** powder and vortex thoroughly until completely dissolved [1] [2].
- **Aliquoting:** Upon preparation, immediately aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and prevent degradation from repeated temperature fluctuations [2].
- **Storage:** Store the aliquots at **-20°C for one year** or at **-80°C for two years** [1].
- **Usage:** Before use, allow frozen aliquots to equilibrate to room temperature for at least an hour. For better solubility, you can warm the tube at 37°C and briefly sonicate it [2].

Biological Activity & Selectivity

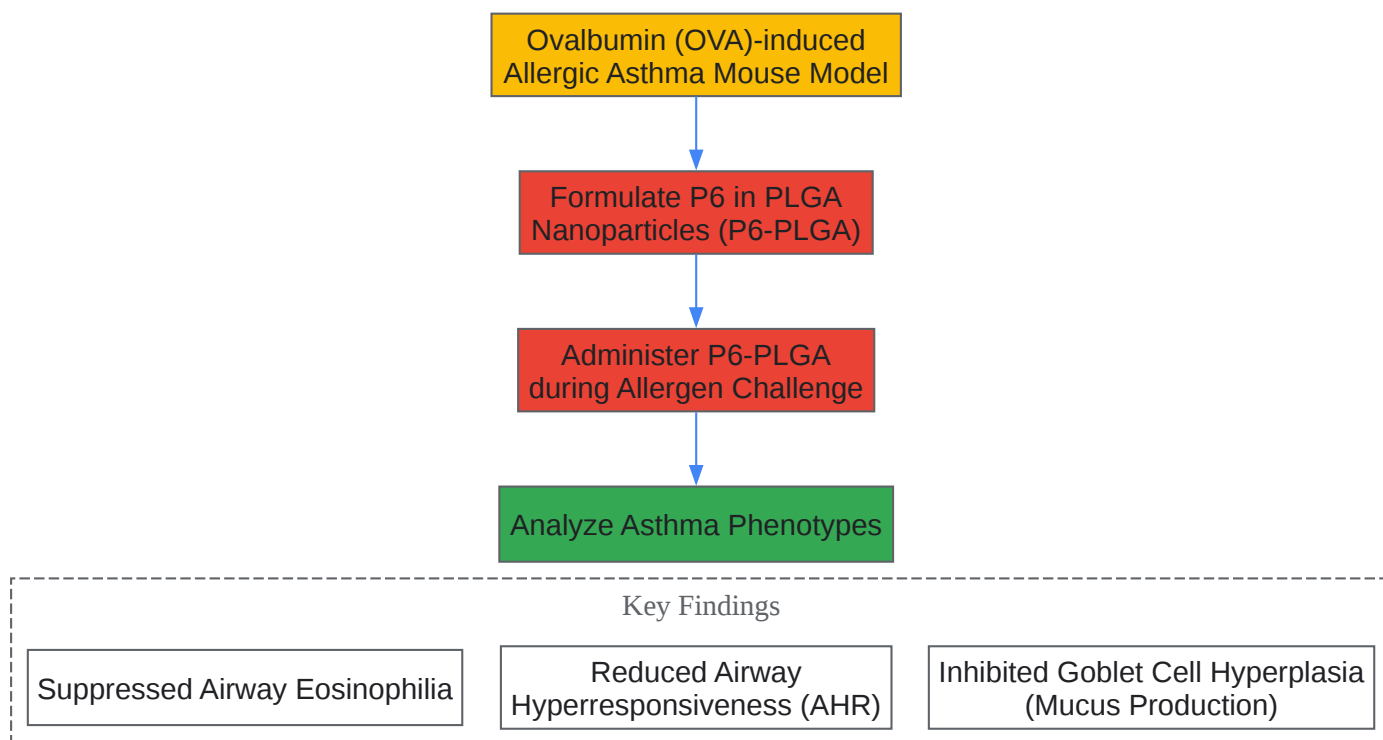
Pyridone 6 is a potent and selective ATP-competitive pan-inhibitor of the Janus kinase (JAK) family [2]. The following table outlines its inhibitory activity (IC₅₀) against various kinases, highlighting its strong selectivity for JAK kinases over others.

Kinase Target	IC ₅₀ (nM)	Kinase Target	IC ₅₀ (nM)
JAK2	1 nM [1] [2]	CDK2	3,300 nM [1]
TYK2	1 nM [1] [2]	KDR	1,400 nM [1]
JAK3	5 nM [1] [2]	p38	11,000 nM [1]
JAK1	15 nM [1] [2]	Tek	24,000 nM [1]

This selectivity profile makes **Pyridone 6** a valuable tool for dissecting JAK-STAT signaling pathways in cellular models.

Experimental Protocol: Application in an Asthma Model

The following workflow and details are based on a study that investigated the effects of **Pyridone 6** in a murine model of allergic asthma [4].



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Detailed Methodology [4]:

- **Drug Formulation:** To overcome rapid clearance and improve efficacy, **Pyridone 6** was encapsulated in biodegradable Poly(lactic-co-glycolic acid) (PLGA) nanoparticles using an emulsion-solvent evaporation technique. This system allows for sustained drug release.
- **Dosing Regimen:** Mice received P6-PLGA nanoparticles during the allergen (ovalbumin) challenge phase of the asthma model.
- **Key Outcomes:** Treatment with P6-PLGA significantly suppressed hallmark features of allergic asthma, including airway eosinophilia (reduction in inflammatory cells), airway hyperresponsiveness (AHR, a measure of lung function), and goblet cell hyperplasia (which causes excess mucus production).

Key Considerations for Researchers

- **Solvent Control:** When designing cellular experiments, always include a DMSO vehicle control group. The final DMSO concentration should be kept as low as possible (typically below 0.1%) to avoid solvent toxicity [1] [2].
- **In Vivo Formulation:** For animal studies, the simple DMSO stock solution is not suitable. The research highlights that **unencapsulated Pyridone 6 had limited effects**, while the **PLGA-nanoparticle formulation was significantly more effective** [4]. This underscores the importance of an appropriate drug delivery system for in vivo applications.
- **Cellular Validation:** You can functionally validate the activity of your **Pyridone 6** stock solution in cell-based assays. For example, in IL-6 stimulated cells, **Pyridone 6** treatment (250 nM) should significantly reduce phosphorylation of STAT3, a downstream target [2].

I hope these detailed application notes and protocols are helpful for your research. If you require further information on specific cellular assay conditions or other disease models, please feel free to ask.

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References

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